

Application Notes: Long-Term Effects of Ringer's Lactate on Cultured Cell Lines

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Compound of Interest

Compound Name: *Ringer's lactate*

CAS No.: 8022-63-7

Cat. No.: B1233783

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Introduction

Ringer's lactate solution is a crystalloid fluid commonly used for intravenous resuscitation to restore fluid and electrolyte balance.^{[1][2]} Its composition includes sodium, chloride, potassium, calcium, and sodium lactate in water, resulting in an isotonic solution with a pH of approximately 6.5 and an osmolarity of about 273 mOsm/L.^[1] While essential in clinical practice, **Ringer's lactate** is not a complete cell culture medium; it lacks the amino acids, vitamins, glucose, and growth factors necessary for the sustained, long-term proliferation of cell lines.

These notes summarize the known and extrapolated long-term effects of **Ringer's lactate** or its key components on cultured cells, intended for researchers considering its use as a base for specialized media, a short-term stressor, or a component in experimental models. The primary long-term cellular effects are driven by its lactate content, its ionic composition, and its physicochemical properties like pH and buffering capacity.

1. Metabolic Reprogramming and Proliferation

The most significant long-term effect of **Ringer's lactate** on cultured cells is mediated by its primary organic component, lactate. Far from being a mere metabolic waste product, lactate is now understood to be a critical metabolic fuel and a signaling molecule (lactormone) that can reprogram cellular metabolism.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- **Lactate as a Fuel Source:** Many cell types, particularly cancer cells, can take up extracellular lactate via monocarboxylate transporters (MCTs) and convert it to pyruvate, which then enters the tricarboxylic acid (TCA) cycle to fuel mitochondrial respiration and ATP production. [\[3\]](#)[\[5\]](#) This allows cells to thrive even in low-glucose conditions when lactate is available.[\[3\]](#)
- **Induction of Proliferation:** Chronic exposure to lactate can directly stimulate cell proliferation. In a study on neural precursor cells, continuous 5-day exposure to lactic acid resulted in a dose-dependent increase in total DNA content, indicating enhanced cell proliferation.[\[6\]](#)
- **Tumor Microenvironment:** In the context of cancer, lactate contributes to a microenvironment that promotes tumor progression by enhancing cell migration, invasion, and angiogenesis.[\[4\]](#) [\[5\]](#)[\[7\]](#) It can also induce drug resistance in some cancer cell lines.[\[5\]](#)

Quantitative Data on Lactate-Induced Proliferation

The following table summarizes the effect of chronic lactic acid exposure on the proliferation of neural precursor cells, as measured by total DNA content.[\[6\]](#)

Lactic Acid Concentration	% Increase in Total DNA Content (vs. Control)
0.005 mg/mL	Statistically Significant Increase
0.5 mg/mL	Maximum Observed Increase

Table 1: Effect of 5-day lactic acid exposure on neural precursor cell proliferation. Data synthesized from findings reported in the literature.[\[6\]](#)

2. Signaling, Gene Expression, and Immune Modulation

Lactate and the specific formulation of Ringer's solution can modulate intracellular signaling pathways and alter gene expression.

- **Angiogenesis and Migration:** Lactate has been shown to stimulate the production of Vascular Endothelial Growth Factor (VEGF) and IL-8, key factors in angiogenesis (the formation of new blood vessels).[7] It can also enhance tumor cell motility and migration through pathways like TGF- β 2.[7]
- **Gene Expression in Immune Cells:** Standard **Ringer's lactate** solution contains a racemic mixture of D- and L-lactate. This mixture has been shown to affect leukocyte gene expression differently than solutions containing only the biologically prevalent L-lactate form. [8][9] In human neutrophils, racemic **Ringer's lactate** increased the production of reactive oxygen species and altered the expression of genes involved in inflammation, apoptosis, and cell migration.[8][9]
- **Immunosuppression:** A lactate-rich environment, similar to that which would be created by high concentrations of **Ringer's lactate**, can suppress the function of cytotoxic T-cells and NK cells while promoting regulatory T-cells (Tregs), contributing to an immunosuppressive phenotype often seen in tumor microenvironments.[7][10]

3. Physicochemical Stress: pH and Ionic Balance

Ringer's lactate is a poorly buffered solution with a pH of ~6.5.[1] Standard cell culture media are typically buffered with a bicarbonate-CO₂ system to maintain a physiological pH of 7.2-7.4. Long-term exposure of cell lines to an unbuffered, acidic solution like **Ringer's lactate** can induce significant cellular stress.

- **pH-Dependent Viability:** The viability of cells is highly sensitive to extracellular pH. A study using plasma-activated **Ringer's lactate** on HeLa cells demonstrated that the pH of the solution itself had a profound impact on cell survival.[11] When the pH of the lactate solution dropped below 5.7, fewer than 5% of the cells survived.[11] This highlights the critical importance of pH maintenance in any long-term culture.

Quantitative Data on pH-Dependent Viability

The following table summarizes the effect of pH on the colony-forming ability of HeLa cells after a 2-hour treatment.

Treatment Condition (pH of Lactate Solution)	Approximate Colony Formation (% of Control)
pH 7.2 (Phosphate-buffered)	100%
pH 6.1 (Citrate-buffered)	~100%
pH 5.9 (Citrate-buffered)	< 50%
pH 5.7 (Citrate-buffered)	< 2%

Table 2: Effect of pH on HeLa cell colony formation. Data synthesized from findings reported in the literature.[\[11\]](#)

Protocols for Experimental Assessment

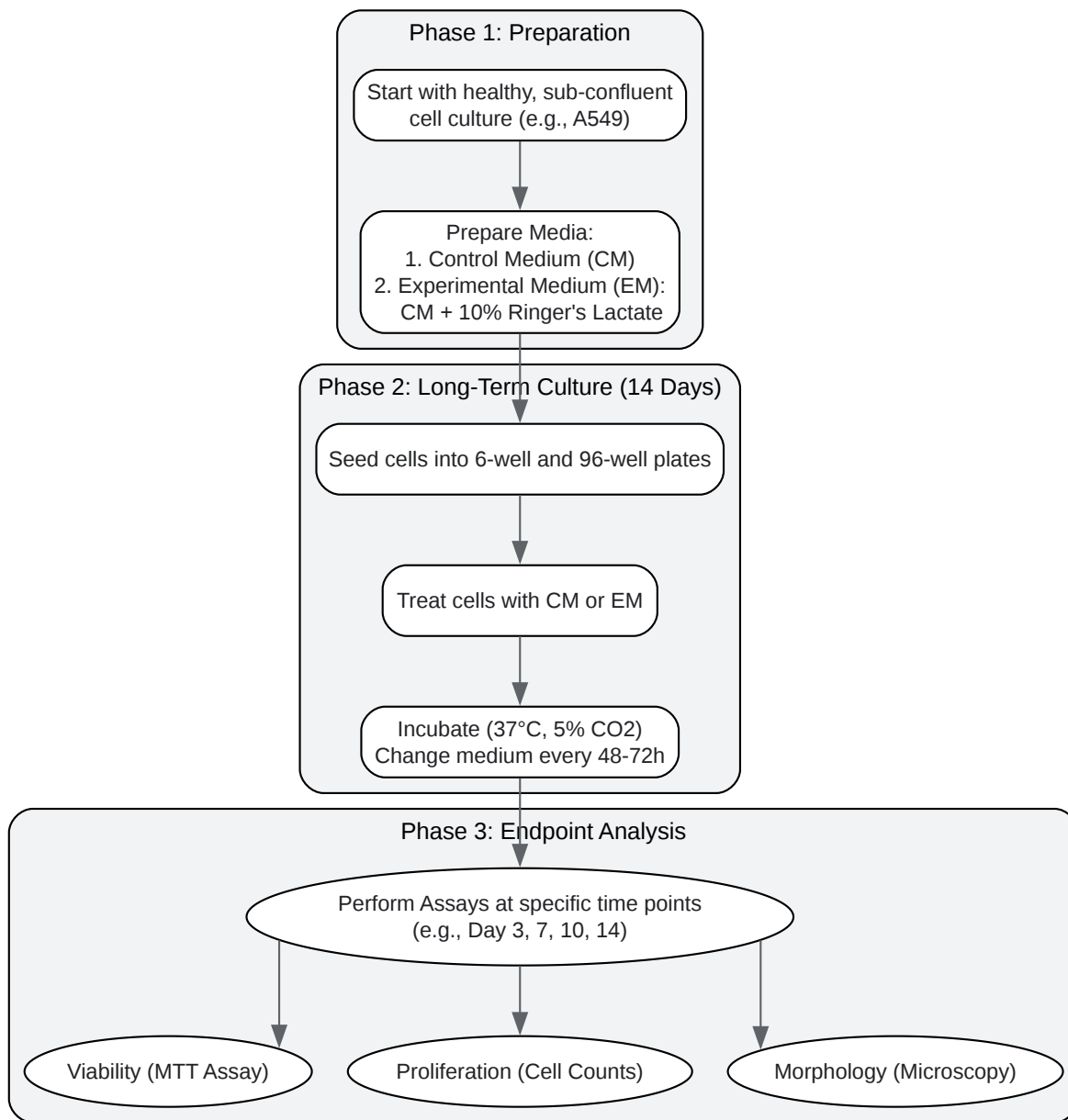
This section provides a generalized protocol for investigating the long-term effects of supplementing a standard culture medium with **Ringer's lactate**.

Objective: To assess the long-term impact of **Ringer's lactate** supplementation on the viability, proliferation, and metabolism of a cultured adherent cell line.

Materials:

- Cell Line: A549 (human lung carcinoma) or other cell line of interest.
- Base Medium: DMEM or RPMI-1640 supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- **Ringer's Lactate** Solution: Sterile, USP grade.
- Reagents: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), Trypan Blue, Dimethyl Sulfoxide (DMSO), Phosphate-Buffered Saline (PBS), Trypsin-EDTA.
- Equipment: 96-well and 6-well culture plates, hemocytometer, spectrophotometer, humidified incubator (37°C, 5% CO₂).

Experimental Workflow Diagram



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Caption: Experimental workflow for assessing long-term effects of **Ringer's lactate**.

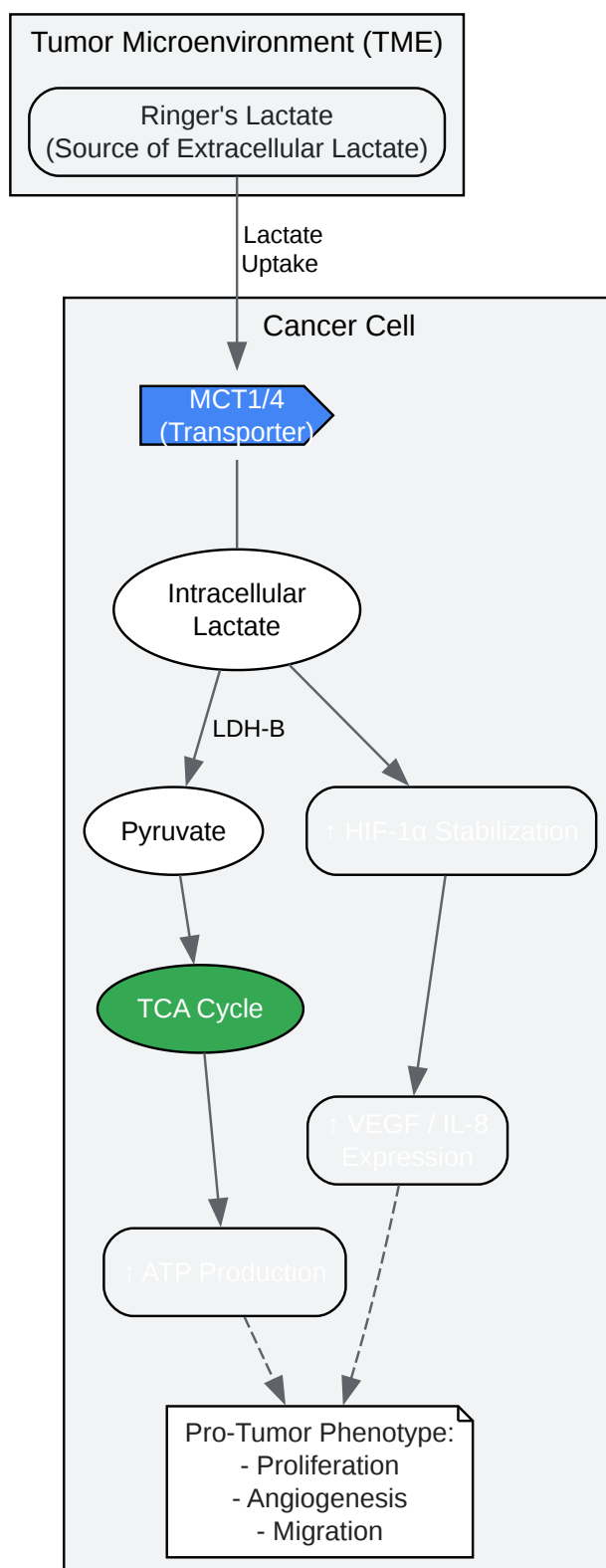
Procedure:

- **Cell Seeding:**
 - Culture A549 cells to ~80% confluency in their standard base medium.
 - For viability assays, seed 5,000 cells per well in a 96-well plate.
 - For proliferation and morphology, seed 50,000 cells per well in a 6-well plate.
 - Allow cells to adhere for 24 hours.
- **Treatment Application:**
 - After 24 hours, aspirate the seeding medium.
 - Add the appropriate medium to each well:
 - Control Group: Base Medium.
 - Experimental Group: Base Medium supplemented with 10% (v/v) **Ringer's Lactate**.
(Note: The percentage can be varied).
 - This is Day 0 of the experiment.
- **Long-Term Maintenance:**
 - Incubate the plates under standard conditions (37°C, 5% CO₂).
 - Replace the entire volume of medium with fresh Control or Experimental medium every 48 to 72 hours for the duration of the experiment (e.g., 14 days).[\[12\]](#)
- **Endpoint Assays (Perform at designated time points, e.g., Day 3, 7, 14):**
 - a. Cell Viability (MTT Assay):
 - Remove the culture medium from the 96-well plate.

- Add 100 μ L of MTT solution (0.5 mg/mL in serum-free medium) to each well and incubate for 3-4 hours.
 - Aspirate the MTT solution and add 100 μ L of DMSO to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a spectrophotometer. Express results as a percentage of the control.
- o b. Cell Proliferation (Hemocytometer Counting):
- Aspirate the medium from the 6-well plates and wash with PBS.
 - Trypsinize the cells and resuspend them in a known volume of medium.
 - Mix an aliquot of the cell suspension with Trypan Blue (1:1 ratio).
 - Count the number of viable (unstained) cells using a hemocytometer to determine the cell density (cells/mL).

Signaling Pathway Visualization

The diagram below illustrates the central role of lactate, the key component of **Ringer's lactate**, in modulating cancer cell metabolism and promoting pro-tumorigenic signaling.



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Caption: Lactate signaling pathway in a cancer cell.

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